

CAS number 87412-96-2 properties and uses

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Compound of Interest

Compound Name:	1,3-dimethyl-1H-pyrazole-4-carbonitrile
CAS No.:	87412-96-2
Cat. No.:	B1289727

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Topic: CAS Number 87412-96-2 (**1,3-Dimethyl-1H-pyrazole-4-carbonitrile**): Properties, Synthesis, and Pharmaceutical Applications

Part 1: Executive Summary

CAS 87412-96-2, chemically known as **1,3-Dimethyl-1H-pyrazole-4-carbonitrile**, is a critical heterocyclic building block in medicinal chemistry and agrochemical synthesis. It serves as the primary precursor to 1,3-dimethyl-1H-pyrazole-4-carboxylic acid, a "privileged scaffold" used to construct libraries of bioactive amides, particularly Dopamine D3 receptor antagonists and Succinate Dehydrogenase Inhibitor (SDHI) fungicides.

Unlike its fluorinated analogs (common in blockbuster drugs like Fluxapyroxad), the 1,3-dimethyl variant is pivotal in Structure-Activity Relationship (SAR) optimization, serving as a steric and electronic reference point for drug candidates targeting Central Nervous System (CNS) disorders and kinase pathways. Additionally, it has environmental significance as a stable transformation product of unsymmetrical dimethylhydrazine (UDMH) rocket fuel, making it a marker for environmental monitoring.

Part 2: Chemical Identity & Physicochemical Properties

The stability and reactivity of CAS 87412-96-2 are defined by the electron-withdrawing nitrile group at position 4 and the electron-donating methyl groups at positions 1 and 3. This "push-pull" electronic structure makes the C5 position susceptible to electrophilic attack or deprotonation/lithiation.

Property	Data
CAS Number	87412-96-2
IUPAC Name	1,3-Dimethyl-1H-pyrazole-4-carbonitrile
Molecular Formula	C ₆ H ₇ N ₃
Molecular Weight	121.14 g/mol
Physical State	White to off-white crystalline solid
Melting Point	60–64 °C (Experimental)
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water
pKa (Conjugate Acid)	~2.5 (Pyrazole nitrogen)
Key Impurity	1,5-Dimethyl-1H-pyrazole-4-carbonitrile (Regioisomer)

Part 3: Synthetic Utility & Reaction Mechanisms

Regioselective Synthesis Strategy

The synthesis of CAS 87412-96-2 is a classic problem in heterocyclic chemistry due to the formation of the unwanted 1,5-dimethyl isomer. The industrial route minimizes this by controlling the condensation conditions of methylhydrazine.

Protocol: One-Pot Cyclization via Vilsmeier-Haack Intermediate This method avoids the isomer mixture issue inherent in direct hydrazine condensation with diketones.

- **Formylation:** Reaction of acetone semicarbazone with Vilsmeier reagent (POCl_3/DMF) generates the 4-formyl-1,3-dimethylpyrazole intermediate.
- **Oximation:** Treatment with hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$) yields the oxime.
- **Dehydration:** The oxime is dehydrated using acetic anhydride or thionyl chloride to form the nitrile (CAS 87412-96-2).

Alternative Route (Direct Cyclization): Condensation of 2-(ethoxymethylene)-3-oxobutanenitrile with methylhydrazine.

- **Challenge:** Yields a mixture of 1,3- and 1,5-isomers (typically 9:1 ratio).
- **Purification:** The 1,3-isomer is less polar and crystallizes more readily, allowing separation via recrystallization from ethanol/heptane.

Downstream Transformations

The nitrile group is a versatile "handle" for further elaboration:

- **Hydrolysis:** Acidic or basic hydrolysis yields 1,3-dimethyl-1H-pyrazole-4-carboxylic acid (CAS 78109-26-9), the acylating agent for amide coupling.
- **Reduction:** Catalytic hydrogenation (Raney Ni/ H_2) yields the primary amine, used in urea/carbamate synthesis.
- **Cyclization:** Reaction with hydrazine yields pyrazolo[3,4-d]pyrimidines (kinase inhibitor scaffolds).

Part 4: Pharmaceutical & Agrochemical Applications

Dopamine D3 Receptor Antagonists (CNS Disorders)

Research indicates that the 1,3-dimethylpyrazole-4-carboxamide motif is a potent pharmacophore for selective Dopamine D3 receptor antagonism, a target for treating schizophrenia and drug addiction.

- **Mechanism:** The pyrazole core acts as a bioisostere for the phenyl ring in traditional D3 ligands, improving metabolic stability and reducing lipophilicity (LogP).

- Key Example: Coupling of 1,3-dimethyl-1H-pyrazole-4-carboxylic acid with 3,3-difluoropyrrolidine yields high-affinity antagonists with reduced off-target binding to D2 receptors.

Kinase Inhibitor Scaffolds (Oncology)

While blockbuster drugs like Ruxolitinib use a pyrrolo[2,3-d]pyrimidine core, the pyrazolo[3,4-d]pyrimidine system derived from CAS 87412-96-2 is investigated for:

- PI3K Inhibition: The 1,3-dimethyl substitution pattern locks the conformation of the inhibitor in the ATP-binding pocket.
- LSD1 Inhibitors: Used in epigenetic cancer therapy research.

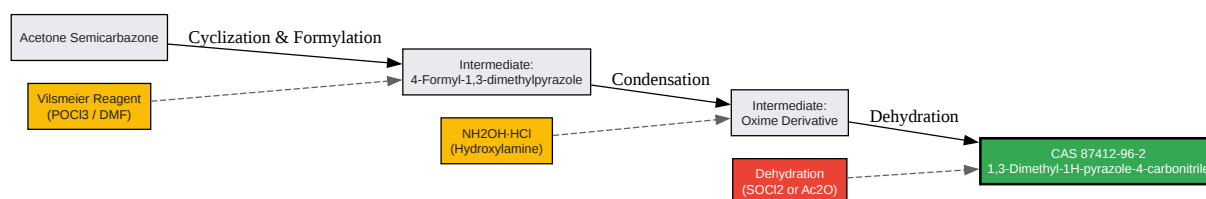
Environmental Marker (Aerospace)

CAS 87412-96-2 is identified as a stable transformation product of Unsymmetrical Dimethylhydrazine (UDMH), a toxic component of hypergolic rocket fuels. Its detection in soil or water serves as a forensic marker for historic aerospace fuel spills.

Part 5: Visualized Workflows (Graphviz)

Diagram 1: Regioselective Synthesis of CAS 87412-96-2

This workflow illustrates the Vilsmeier-Haack approach to ensure high regioselectivity for the 1,3-isomer.

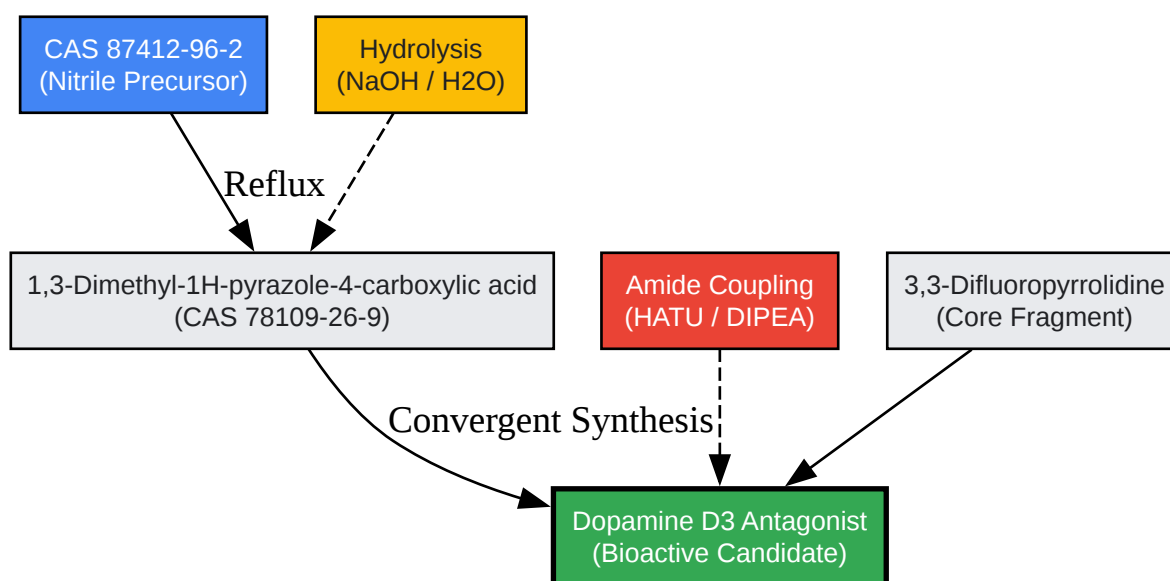


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Caption: Step-by-step regioselective synthesis preventing the formation of the 1,5-isomer impurity.

Diagram 2: Pharmaceutical Application (D3 Antagonist Synthesis)

This diagram shows the conversion of the nitrile to the active pharmaceutical ingredient (API) candidate.



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Caption: Conversion of CAS 87412-96-2 into a potent Dopamine D3 receptor antagonist scaffold.

Part 6: References

- National Institutes of Health (NIH) - PubChem. **1,3-Dimethyl-1H-pyrazole-4-carbonitrile** Compound Summary. Available at: [\[Link\]](#)
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